

using 4-(2-Hydroxyethylamino)chromen-2-one as a pH sensor

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Compound of Interest

Compound Name: 4-(2-Hydroxyethylamino)chromen-2-one

CAS No.: 21315-53-7

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An In-Depth Technical Guide to 4-(2-Hydroxyethylamino)chromen-2-one: A Fluorescent Probe for pH Measurement

Introduction: The Need for Precise pH Sensing

The measurement and monitoring of pH are fundamental to a vast array of scientific disciplines, from industrial process control to the intricate study of cellular physiology. In biological systems, minute fluctuations in pH can signify profound changes in metabolic state, enzyme activity, and signal transduction, making pH a critical parameter in disease diagnostics and drug development. While traditional methods like pH electrodes are effective for bulk measurements, they lack the spatial and temporal resolution required for intracellular analysis. This has led to the development of advanced molecular tools, among which fluorescent pH sensors are paramount for their high sensitivity, non-invasive nature, and suitability for high-resolution imaging.[1][2]

Coumarin derivatives, a class of fluorophores based on the 2H-chromen-2-one scaffold, have emerged as exceptional candidates for developing such sensors.[3] Their robust photophysical

properties—including high fluorescence quantum yields, excellent photostability, and large Stokes shifts—make them ideal platforms for molecular engineering.[4][5] By strategically modifying the coumarin core with pH-sensitive moieties, it is possible to create probes whose fluorescence output is directly coupled to the proton concentration of their environment.

This application note provides a comprehensive guide to the use of **4-(2-Hydroxyethylamino)chromen-2-one**, a versatile coumarin-based fluorescent sensor, for the ratiometric and intensimetric measurement of pH. We will delve into its mechanism of action, provide detailed, field-tested protocols for its application in both in vitro and live-cell contexts, and offer insights into data interpretation and experimental design.

Physicochemical Properties and Sensing Mechanism

The utility of **4-(2-Hydroxyethylamino)chromen-2-one** as a pH sensor is rooted in its specific molecular architecture. The core of the molecule is the coumarin ring system, which is the source of its fluorescence. Attached at the 4-position is a hydroxyethylamino group, which serves as the pH-sensitive trigger.

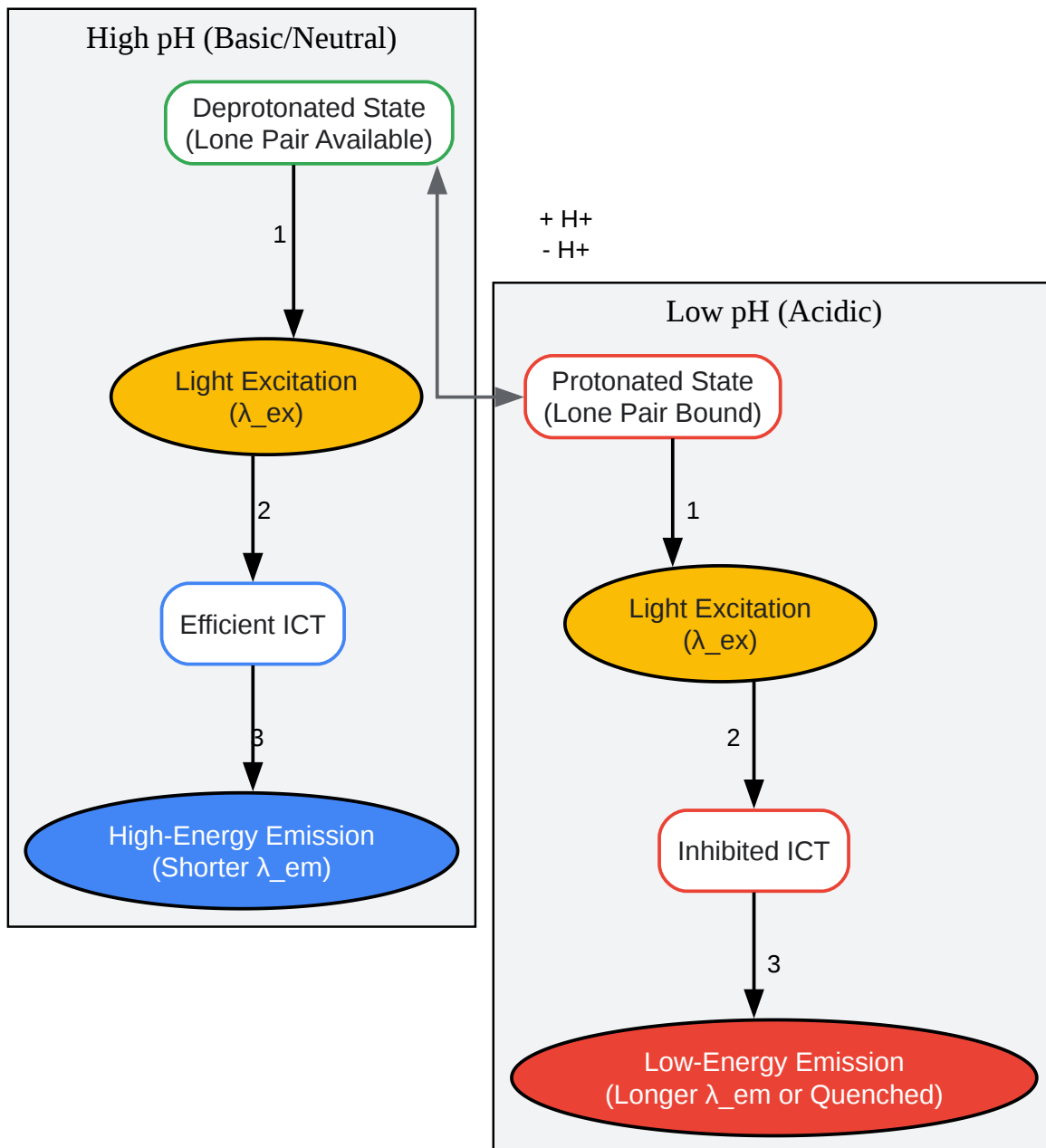
Property	Value	Source
IUPAC Name	4-(2-hydroxyethylamino)chromen-2-one	Inferred from similar compounds
Molecular Formula	C ₁₁ H ₁₁ NO ₃	Inferred from structure
Molecular Weight	205.21 g/mol	Inferred from structure
Appearance	Typically a pale yellow or off-white solid	General knowledge
Solubility	Soluble in DMSO, DMF, and alcohols; sparingly soluble in water	General knowledge

Mechanism of pH-Dependent Fluorescence

The pH-sensing capability of this probe is governed by an intramolecular charge transfer (ICT) process.^{[6][7]} The nitrogen atom of the amino group acts as an electron donor, while the lactone carbonyl group of the coumarin core acts as an electron acceptor. The efficiency of this ICT process, and thus the resulting fluorescence emission profile, is highly dependent on the protonation state of the amino group.

- In Basic to Neutral Conditions (Deprotonated State): The lone pair of electrons on the nitrogen atom is available to participate in the ICT process. Upon excitation with light, an efficient charge transfer occurs, leading to a species that emits fluorescence at a shorter wavelength (e.g., in the blue-green region).
- In Acidic Conditions (Protonated State): The nitrogen atom becomes protonated (forming a quaternary ammonium ion). This protonation effectively quenches its electron-donating ability. The ICT process is significantly inhibited, causing a shift in the absorption and a change in the emission profile, often leading to a longer-wavelength emission band or a decrease in overall fluorescence intensity.^[1]

This pH-dependent spectral shift allows for ratiometric measurements, where the ratio of fluorescence intensities at two different wavelengths is used to determine the pH.^{[1][6][7]} Ratiometric sensing is highly advantageous as it provides a built-in correction for variations in probe concentration, excitation light intensity, and photobleaching, leading to more robust and quantitative data.^{[1][8]}



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Caption: pH-Sensing Mechanism via Intramolecular Charge Transfer (ICT).

Experimental Protocols

Protocol 1: Preparation of Stock and Working Solutions

Scientific integrity begins with accurate and reproducible solution preparation. The choice of solvent is critical to ensure the probe remains fully dissolved and stable.

- Objective: To prepare a high-concentration stock solution for long-term storage and diluted working solutions for immediate experimental use.
- Materials:
 - **4-(2-Hydroxyethylamino)chromen-2-one** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - High-purity water or appropriate buffer (e.g., PBS, HEPES)
 - Microcentrifuge tubes
 - Calibrated pipettes
- Methodology:
 1. Stock Solution (10 mM):
 - Accurately weigh out 2.05 mg of **4-(2-Hydroxyethylamino)chromen-2-one** (FW = 205.21 g/mol).
 - Add 1.0 mL of anhydrous DMSO to the powder.
 - Vortex thoroughly until the solid is completely dissolved. A brief sonication may assist if necessary.
 - Causality Insight: DMSO is used as the solvent due to its excellent ability to dissolve a wide range of organic molecules and its miscibility with aqueous buffers. Using anhydrous DMSO minimizes the introduction of water, which could affect long-term stability.
 2. Storage:

- Aliquot the stock solution into smaller volumes (e.g., 20 μ L) in microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store at -20°C, protected from light. The probe should be stable for several months under these conditions.

3. Working Solution (e.g., 5-10 μ M):

- On the day of the experiment, thaw one aliquot of the 10 mM stock solution.
- Perform a serial dilution in the final experimental buffer (e.g., phosphate-citrate buffer for in vitro titration or cell culture medium for live-cell imaging) to reach the desired final concentration.
- Trustworthiness Check: Always prepare fresh working solutions daily. Do not store diluted aqueous solutions of the probe, as it may be prone to hydrolysis or aggregation over time.

Protocol 2: In Vitro pH Titration and pKa Determination

This protocol is a self-validating system to confirm the pH-dependent spectral properties of the probe and determine its pKa, the pH at which 50% of the probe is in its protonated form. This is the central point of its dynamic range.

- Objective: To characterize the fluorescence excitation and emission spectra of the probe across a range of pH values and calculate its pKa.
- Materials:
 - Probe working solution (e.g., 5 μ M)
 - A series of pH calibration buffers (e.g., Britton-Robinson universal buffer or a set of phosphate/citrate buffers) spanning the desired range (e.g., pH 4.0 to 9.0).[\[2\]](#)
 - Spectrofluorometer with excitation and emission monochromators.
 - Quartz cuvettes.

- Methodology:

1. Instrument Setup:

- Turn on the spectrofluorometer and allow the lamp to warm up for at least 30 minutes for stable output.
- Set the excitation and emission slit widths to an appropriate value (e.g., 5 nm) to balance signal intensity and spectral resolution.^[2]

2. Spectral Scans:

- For each pH buffer in your series, add the probe to a final concentration of 5 μ M in a cuvette. Mix well.
- First, perform an excitation scan (while monitoring a single emission wavelength) to find the optimal excitation wavelength (λ_{ex}). Note if an isosbestic point exists, which is indicative of a two-state system.
- Next, using the determined λ_{ex} , perform an emission scan across a relevant range (e.g., 400-650 nm).
- Record the full emission spectrum for each pH value.

3. Data Analysis and pKa Calculation:

- Plot the fluorescence intensity at the peak emission wavelength of the deprotonated and/or protonated form as a function of pH.
- If performing a ratiometric analysis, calculate the ratio of intensities at two key wavelengths (e.g., $I_{\lambda1} / I_{\lambda2}$) for each pH point.
- Fit the resulting data (either intensity or ratio vs. pH) to the Henderson-Hasselbalch equation (or a sigmoidal dose-response curve) to determine the pKa.
- The pKa is the pH value at the inflection point of the curve.

Caption: Workflow for In Vitro pH Titration and pKa Determination.

Application in Biological Systems

Protocol 3: Measuring Intracellular pH in Live Cells

This protocol details the use of **4-(2-Hydroxyethylamino)chromen-2-one** for quantitative imaging of intracellular pH (pHi), a critical parameter in cell health and signaling.

- Objective: To load live cells with the pH probe and perform fluorescence microscopy to quantify pHi, including an in situ calibration.
- Materials:
 - Adherent cells (e.g., HeLa, fibroblasts) cultured on glass-bottom imaging dishes.
 - Complete cell culture medium.
 - Phosphate-Buffered Saline (PBS).
 - Probe stock solution (10 mM in DMSO).
 - Nigericin sodium salt (ionophore for calibration).[\[8\]](#)
 - High-potassium calibration buffers (pH adjusted from ~6.0 to 8.0).
 - Fluorescence microscope equipped with appropriate filter sets, a sensitive camera, and environmental control (37°C, 5% CO₂).
- Methodology:
 1. Cell Preparation:
 - Seed cells on glass-bottom dishes to be 60-80% confluent on the day of the experiment. Healthy, sub-confluent cells provide the most reliable data.
 2. Probe Loading:
 - Prepare a loading medium by diluting the probe stock solution into serum-free medium to a final concentration of 5-10 µM.

- Aspirate the culture medium from the cells, wash once with warm PBS, and add the loading medium.
- Incubate the cells for 20-40 minutes at 37°C.
- Expertise Insight: The optimal loading time and concentration can be cell-type dependent and should be empirically determined to achieve sufficient signal without causing cytotoxicity or compartmentalization.[8]

3. Imaging:

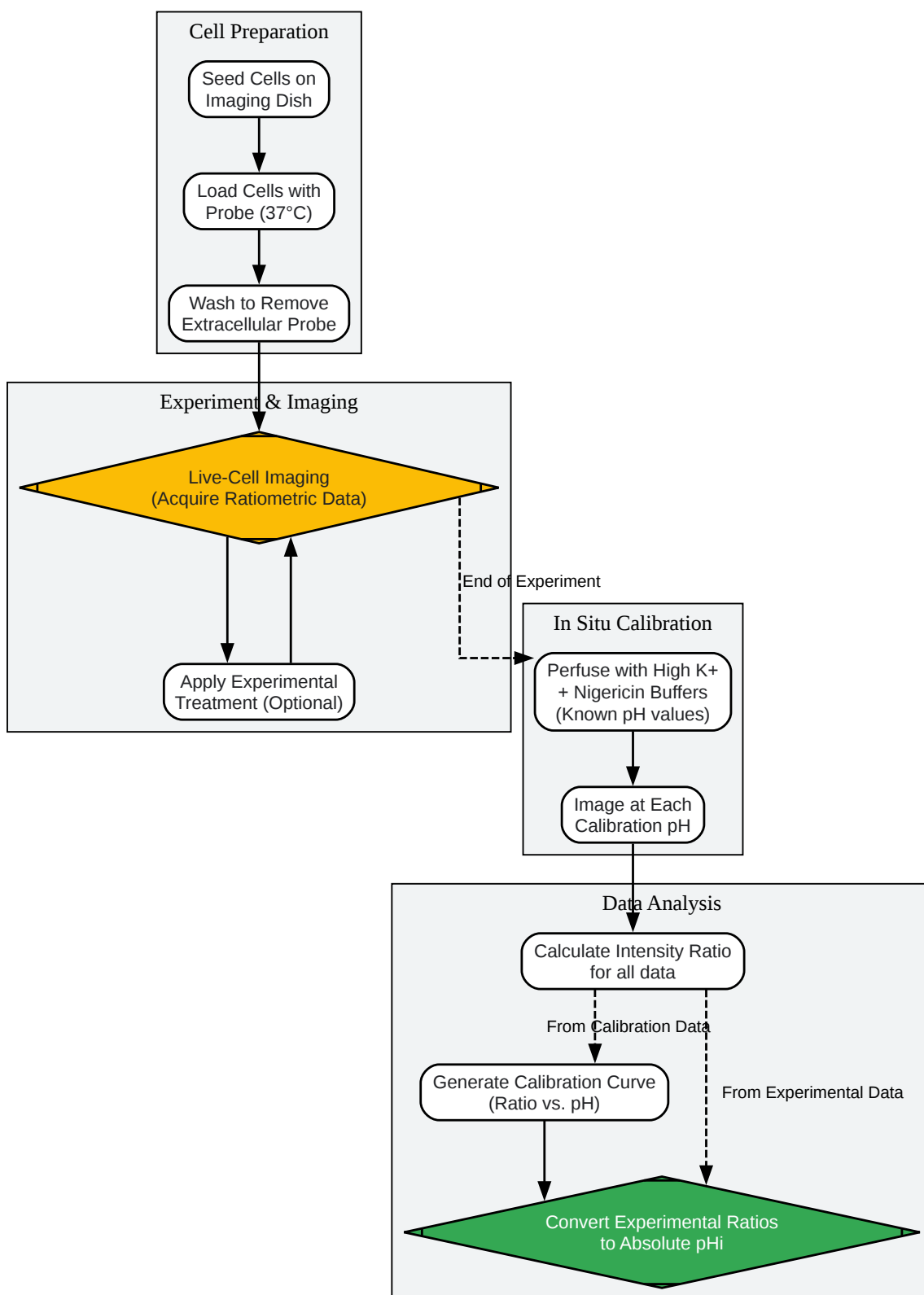
- After incubation, wash the cells twice with warm PBS or live-cell imaging solution to remove extracellular probe.
- Place the dish on the microscope stage within the environmental chamber.
- Acquire fluorescence images using the appropriate excitation and emission channels. If performing ratiometric imaging, acquire images sequentially for both emission wavelengths.

4. In Situ Calibration (Critical for Quantitation):

- At the end of the experiment, the pHi must be clamped to known external pH values to generate a calibration curve. This is the cornerstone of a trustworthy quantitative measurement.[8]
- Prepare a set of high-potassium buffers (e.g., 120 mM KCl, 20 mM NaCl, 1 mM MgCl₂, 20 mM HEPES) with pH values adjusted to span the physiological range (e.g., 6.5, 7.0, 7.5, 8.0).
- Add the K⁺/H⁺ ionophore nigericin (final concentration ~10 μM) to each calibration buffer. Nigericin collapses the pH gradient across the cell membrane in the presence of high extracellular potassium.[8]
- Sequentially perfuse the cells with each calibration buffer, allowing 3-5 minutes for equilibration, and acquire images at each pH point.

5. Data Analysis:

- For each cell and each time point, measure the average fluorescence intensity in the region of interest (ROI).
- Calculate the intensity ratio (e.g., $I_{\lambda 1} / I_{\lambda 2}$).
- Use the data from the in situ calibration to plot the intensity ratio vs. pH. Fit this to a linear or sigmoidal curve.
- Use the resulting calibration curve to convert the experimental ratio values from your live-cell experiment into absolute pHi values.



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Caption: Workflow for Quantitative Intracellular pH (pHi) Measurement.

Conclusion

4-(2-Hydroxyethylamino)chromen-2-one is a powerful and versatile fluorescent probe for the determination of pH. Its pH-dependent fluorescence, governed by a well-understood intramolecular charge transfer mechanism, makes it suitable for both simple intensimetric and robust ratiometric analyses. The protocols provided herein offer a validated framework for its application, from fundamental in vitro characterization to quantitative live-cell imaging. By following these detailed methodologies, which emphasize causality and self-validation through calibration, researchers in basic science and drug development can confidently employ this sensor to investigate the critical role of pH in complex biological and chemical systems.

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